

Benchmarking Benzyl Heptanoate: A Comparative Guide to Fruity Fragrance Ingredients

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Compound of Interest

Compound Name: Benzyl heptanoate

Cat. No.: B1617670

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This guide provides a comprehensive comparison of the performance of **benzyl heptanoate** against a selection of commercially available fragrance ingredients with similar fruity aromatic profiles. The following sections detail the odor characteristics, performance metrics, and stability of these ingredients, supported by established experimental protocols for their evaluation. This information is intended to assist researchers and product developers in the selection of fragrance components for various applications.

Comparative Performance Data

The selection of a fragrance ingredient is guided by several key performance indicators, including its odor profile, intensity, longevity (substantivity), and stability within a product formulation. While direct comparative studies are limited, the following tables summarize available quantitative and qualitative data for **benzyl heptanoate** and other relevant fruity esters.

Table 1: Physicochemical and Odor Profile of Selected Fruity Esters

Ingredient	CAS Number	Molecular Weight (g/mol)	Odor Profile	Odor Threshold (ppm)
Benzyl Heptanoate	5454-21-7	220.31	Fruity, apricot, herbal, sage, sweet, floral, waxy[1][2]	Not readily available
Ethyl Heptanoate	106-30-9	158.24	Fruity, pineapple, cognac, rum, winey, sweet, banana, berry, green[3]	Not readily available
Benzyl Acetate	140-11-4	150.17	Sweet, floral, jasmine-like, fruity (pear)[4]	Not readily available
Isoamyl Acetate	123-92-2	130.19	Banana-like, sweet, fruity[5]	Not readily available
Ethyl Butyrate	105-54-4	116.16	Sweet, fruity, pineapple[5]	Not readily available
Methyl Salicylate	119-36-8	152.15	Wintergreen, sweet, minty	Not readily available

Table 2: Substantivity of Selected Fruity Esters

Ingredient	Substantivity on Paper Strip (hours)	Evaporation Rate
Benzyl Heptanoate	>400[6]	Ultra slow[1]
Ethyl Heptanoate	56	Not readily available
Benzyl Acetate	13	Not readily available
Isoamyl Acetate	4	Not readily available
Ethyl Butyrate	6	Not readily available
Methyl Salicylate	16	Not readily available

Note: Substantivity is highly dependent on the substrate, temperature, and airflow. The data presented here is for comparative purposes on a standard paper strip.

Experimental Protocols

Objective comparison of fragrance ingredient performance relies on standardized experimental methodologies. The following protocols are key to evaluating the critical attributes of fragrance materials.

Sensory Analysis: Quantitative Descriptive Analysis (QDA)

This method provides a detailed olfactory profile of a fragrance ingredient.

- **Panelist Selection and Training:** A panel of 8-12 individuals is selected based on their olfactory acuity and ability to describe scents. Panelists undergo extensive training to develop a consensus on a lexicon of aroma descriptors relevant to the samples being tested. [3][7]
- **Sample Preparation:** Fragrance ingredients are diluted to a standard concentration (e.g., 1-10%) in an odorless solvent such as diethyl phthalate (DEP) or ethanol.[8] Samples are presented on smelling strips or in temperature-controlled sniffing ports.

- **Evaluation:** In individual, well-ventilated booths, panelists rate the intensity of each identified aroma attribute on a continuous scale (e.g., a 15-cm line scale anchored with "low" and "high").^{[3][9]} The evaluation is typically performed at different time intervals (e.g., immediately, after 1 hour, after 4 hours) to assess the evolution of the scent profile.
- **Data Analysis:** The intensity ratings are converted to numerical values. Statistical analysis, such as Analysis of Variance (ANOVA), is used to determine significant differences in the perceived intensities of attributes between different fragrance ingredients.^[3]

Instrumental Analysis: Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS) for Substantivity Measurement

This technique quantifies the concentration of volatile fragrance compounds in the air surrounding a substrate over time, providing an objective measure of substantivity.

- **Sample Preparation:** A known amount of the fragrance ingredient is applied to a standardized substrate (e.g., fabric swatch, hair tress) placed within a sealed headspace vial.
- **Incubation and Sampling:** The vial is incubated at a controlled temperature (e.g., 32°C to simulate skin temperature). At specified time intervals (e.g., 0, 2, 4, 8, 24 hours), a sample of the headspace gas is automatically collected using a gas-tight syringe or a solid-phase microextraction (SPME) fiber.
- **GC-MS Analysis:** The collected headspace sample is injected into a gas chromatograph (GC) for separation of the volatile compounds. The separated compounds are then introduced into a mass spectrometer (MS) for identification and quantification.
- **Data Analysis:** The peak area of the fragrance ingredient's corresponding chromatographic peak is measured at each time point. A decay curve is generated by plotting the peak area against time, from which the half-life and other substantivity parameters can be calculated.

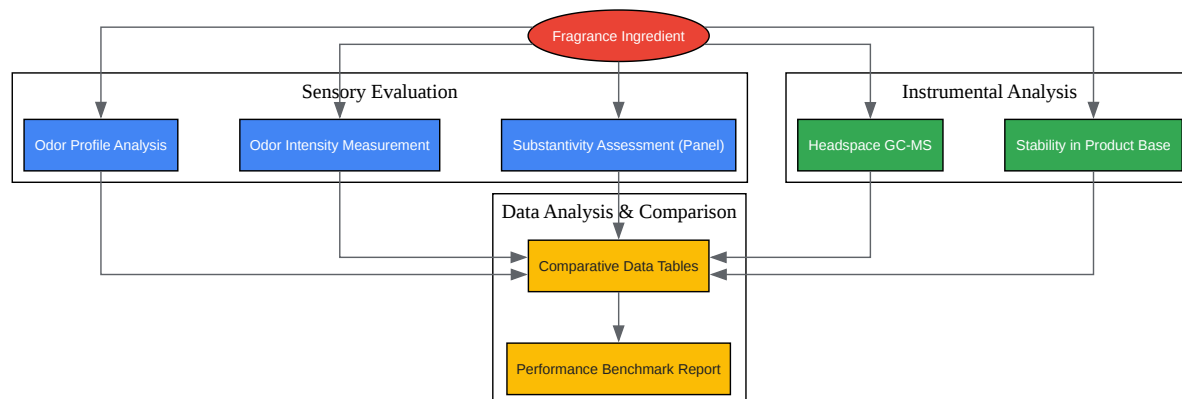
Stability Testing in a Cosmetic Base

This protocol assesses the chemical stability of a fragrance ingredient within a finished product.

- **Sample Preparation:** The fragrance ingredient is incorporated at a typical use concentration (e.g., 0.5-2.0%) into the cosmetic base (e.g., lotion, shampoo, ethanol-based perfume). Control samples of the base without the fragrance are also prepared.
- **Accelerated Aging:** Samples are stored under various stress conditions to accelerate potential degradation. Common conditions include:
 - Elevated temperature (e.g., 40°C, 50°C)
 - Freeze-thaw cycles (e.g., -10°C to 25°C)
 - Exposure to UV light
- **Evaluation:** At predetermined time points (e.g., 0, 1, 2, 3 months), the samples are evaluated for any changes in:
 - Odor: Assessed by a trained sensory panel.
 - Appearance: Color, clarity, and phase separation.
 - Physicochemical properties: pH and viscosity.
 - Chemical integrity: The concentration of the fragrance ingredient is quantified using a suitable analytical technique, such as GC-MS, to determine the extent of degradation.
- **Data Analysis:** The results from the stressed samples are compared to those stored at room temperature and to the initial time point zero data to predict the long-term stability and shelf-life of the fragrance in the product.

Visualizing the Fragrance Evaluation Workflow

The following diagram illustrates the logical flow of experiments for a comprehensive performance evaluation of a fragrance ingredient.



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Caption: Workflow for the comprehensive performance evaluation of a fragrance ingredient.

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